

Application Notes and Protocols for Cell-Based Assays with Piperidine Derivatives

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Compound of Interest

Compound Name: 2-Aminomethyl-1-benzyl-
piperidine

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These application notes provide a comprehensive guide to key cell-based assays for evaluating the biological activity of piperidine derivatives. The protocols detailed below are foundational for screening and characterizing compounds with therapeutic potential, particularly in oncology.

Introduction

Piperidine and its derivatives are a significant class of heterocyclic compounds in medicinal chemistry, forming the scaffold of numerous therapeutic agents.^[1] Their diverse biological activities, including anticancer, antimicrobial, and neuroprotective effects, make them a focal point of drug discovery research.^[2] This document outlines detailed protocols for essential cell-based assays to assess the cytotoxic and mechanistic properties of novel piperidine derivatives.

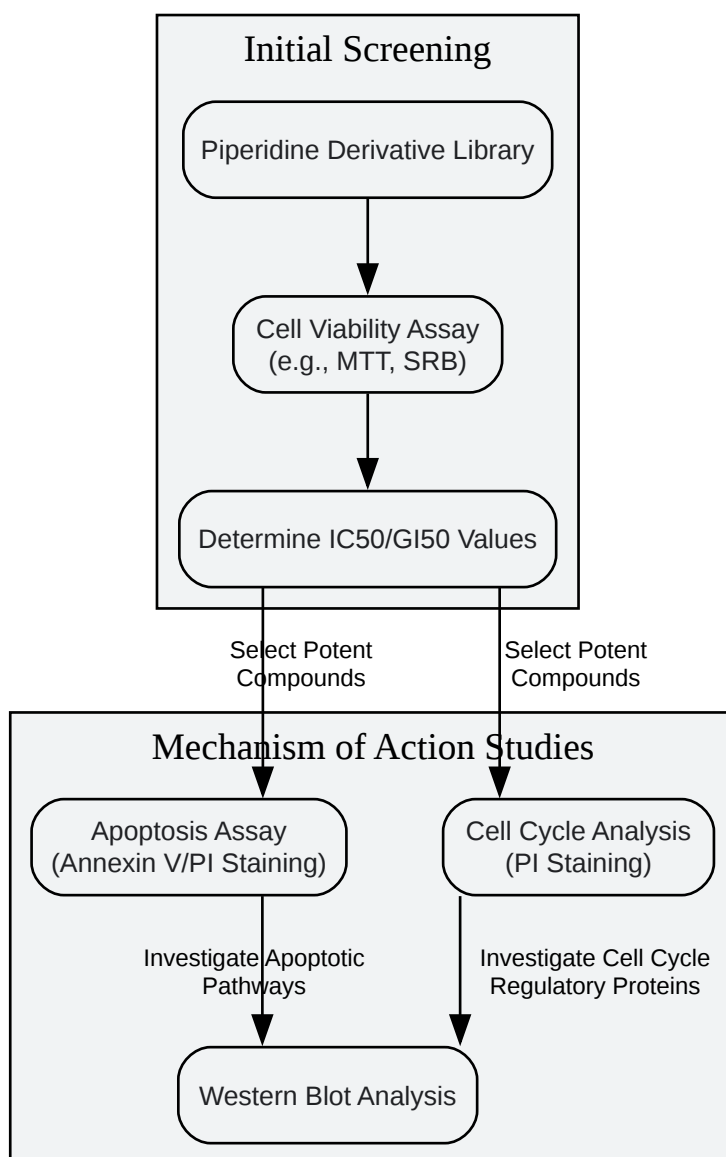
Data Presentation: Anticancer Activity of Selected Piperidine Derivatives

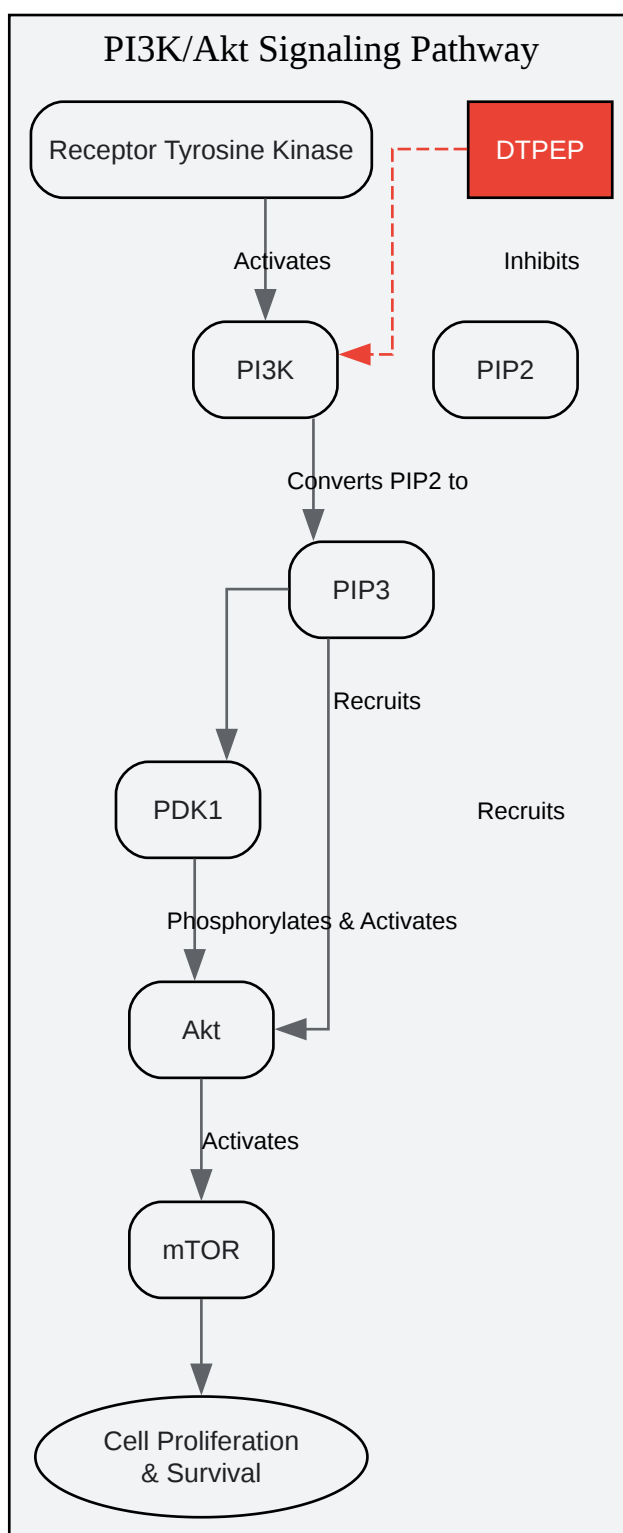
The following table summarizes the in vitro cytotoxic activity of several piperidine derivatives against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) or 50% growth inhibition (GI₅₀) values are presented to quantify their potency.^{[2][3]}

Derivative	Cancer Cell Line	Cell Type	IC50 / GI50 (μM)
DTPEP	MCF-7	Breast (ER+)	0.8 ± 0.04
MDA-MB-231	Breast (ER-)	1.2 ± 0.12	
Compound 17a	PC3	Prostate	0.81[3]
MGC803	Gastric	1.09[3]	
MCF-7	Breast	1.30[3]	
Compound 16	786-0	Kidney	0.4 (GI50, μg/mL)[3]
HT29	Colon	4.1 (GI50, μg/mL)[3]	
NCI/ADR-RES	Ovarian (Resistant)	17.5 (GI50, μg/mL)[3]	
PC-3	Prostate	<25 (GI50, μg/mL)[2]	
Piperine Derivative H7	Hela	Cervical	11.86 ± 0.32[4]
MDA-MB-231	Breast	10.50 ± 3.74[4]	

Experimental Workflow

The following diagram illustrates a general workflow for the initial screening and characterization of piperidine derivatives.





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